

"Chemical structure and properties of Camphor benzalkonium methosulfate"

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Compound of Interest

Compound Name: *Camphor benzalkonium
methosulfate*

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Camphor Benzalkonium Methosulfate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Camphor benzalkonium methosulfate (CBM) is a quaternary ammonium compound renowned for its dual functionality as an effective ultraviolet (UV) B radiation absorber and a broad-spectrum antimicrobial agent. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key applications of CBM. It details a plausible synthetic route and purification protocol, outlines a validated analytical method for its quantification in cosmetic formulations, and discusses its mechanisms of action as a UV filter and an antimicrobial agent. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and cosmetic science.

Chemical Structure and Identification

Camphor benzalkonium methosulfate is a complex organic salt. The cationic component is a camphor derivative functionalized with a quaternary ammonium group, and the anionic component is methosulfate.

IUPAC Name: methyl sulfate;trimethyl-[4-[(Z)-(4,7,7-trimethyl-3-oxo-2-bicyclo[2.2.1]heptanylidene)methyl]phenyl]azanium[1]

CAS Number: 52793-97-2[1][2]

Molecular Formula: C₂₁H₃₁NO₅S[1]

Molecular Weight: 409.54 g/mol [1][2]

Chemical Structure:

Caption: Chemical structure of **Camphor benzalkonium methosulfate**.

Physicochemical Properties

A summary of the known physicochemical properties of **Camphor benzalkonium methosulfate** is presented in the table below. It is important to note that some of these values are calculated or estimated and may vary between different sources.

Property	Value	Source
Appearance	White to light yellow crystal	ChemBK
Melting Point	~150 °C	ChemBK
Solubility		
Water	Soluble	ChemBK
Ethanol	Soluble	ChemBK
Log P (o/w)	-0.043 (estimated)	The Good Scents Company
UV Absorption Range	280-320 nm (UV-B)	COSMILE Europe

Experimental Protocols

Proposed Synthesis of Camphor benzalkonium methosulfate

A detailed experimental protocol for the synthesis of **Camphor benzalkonium methosulfate** is not readily available in the public domain. However, a plausible multi-step synthesis can be proposed based on established organic chemistry principles, starting from camphor.

Step 1: Synthesis of 3-(4-methylbenzylidene)camphor. This intermediate can be synthesized via an aldol condensation reaction between camphor and p-tolualdehyde.

- Materials: (+)-Camphor, p-tolualdehyde, sodium ethoxide, absolute ethanol.
- Procedure:
 - Dissolve (+)-camphor and p-tolualdehyde in absolute ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
 - Slowly add a solution of sodium ethoxide in absolute ethanol to the mixture at room temperature.
 - Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
 - Cool the mixture to room temperature and pour it into ice-cold water.
 - Collect the precipitated solid by vacuum filtration, wash with cold water, and dry.
 - Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain pure 3-(4-methylbenzylidene)camphor.

Step 2: Quaternization to form the Benzalkonium cation. The tertiary amine is formed and then quaternized. This involves the reaction of 3-(4-methylbenzylidene)camphor with a suitable aminating agent followed by methylation. A more direct approach involves the synthesis of a precursor already containing the dimethylamino group. A plausible route is the reaction of camphor with 4-(dimethylamino)benzaldehyde.

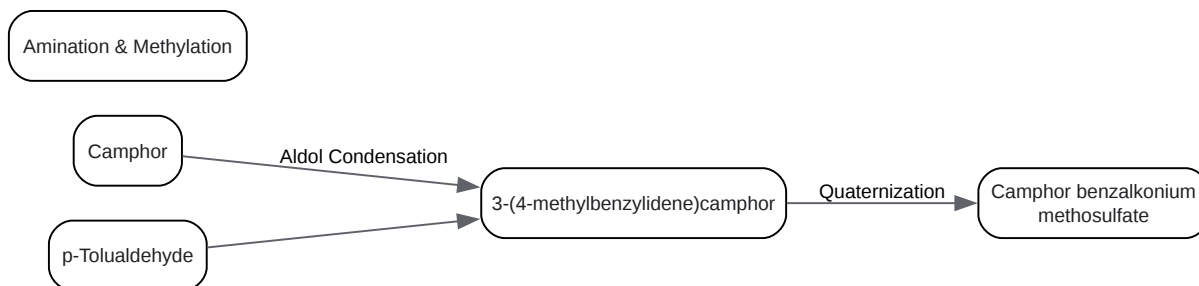
- Materials: Camphor, 4-(dimethylamino)benzaldehyde, a strong base (e.g., sodium hydride), and a suitable solvent (e.g., anhydrous THF).
- Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon), suspend sodium hydride in anhydrous THF.
- Add a solution of camphor in anhydrous THF dropwise at 0 °C.
- Allow the mixture to stir at room temperature for a specified time to form the enolate.
- Add a solution of 4-(dimethylamino)benzaldehyde in anhydrous THF dropwise.
- Allow the reaction to proceed at room temperature or with gentle heating until completion (monitored by TLC).
- Quench the reaction carefully with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude tertiary amine.

Step 3: Methylation to form the Quaternary Ammonium Salt.

- Materials: The crude tertiary amine from the previous step, dimethyl sulfate, and a suitable solvent (e.g., acetonitrile).
- Procedure:
 - Dissolve the crude tertiary amine in acetonitrile.
 - Add dimethyl sulfate dropwise to the solution at room temperature.
 - Stir the reaction mixture at room temperature or with gentle heating for several hours. The product will precipitate out of the solution.
 - Collect the solid product by vacuum filtration.
 - Wash the solid with cold acetonitrile and then with diethyl ether to remove any unreacted starting materials.

- Dry the product under vacuum to yield **Camphor benzalkonium methosulfate**.



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Caption: Proposed synthetic workflow for **Camphor benzalkonium methosulfate**.

Proposed Purification Protocol

Purification of the final product is crucial to remove any unreacted starting materials and by-products. Recrystallization is a common and effective method for purifying solid organic compounds.

- Solvent Selection: The choice of solvent is critical for successful recrystallization. An ideal solvent should dissolve the compound sparingly at room temperature but have high solubility at its boiling point. A mixture of solvents may also be effective. For a quaternary ammonium salt like CBM, polar solvents such as ethanol, methanol, or a mixture of an alcohol and water are likely candidates.
- Procedure:
 - Dissolve the crude CBM in a minimum amount of the hot recrystallization solvent.
 - If insoluble impurities are present, perform a hot filtration to remove them.
 - Allow the clear solution to cool slowly to room temperature to induce crystallization.
 - Further cooling in an ice bath can maximize the yield of the crystals.
 - Collect the purified crystals by vacuum filtration.

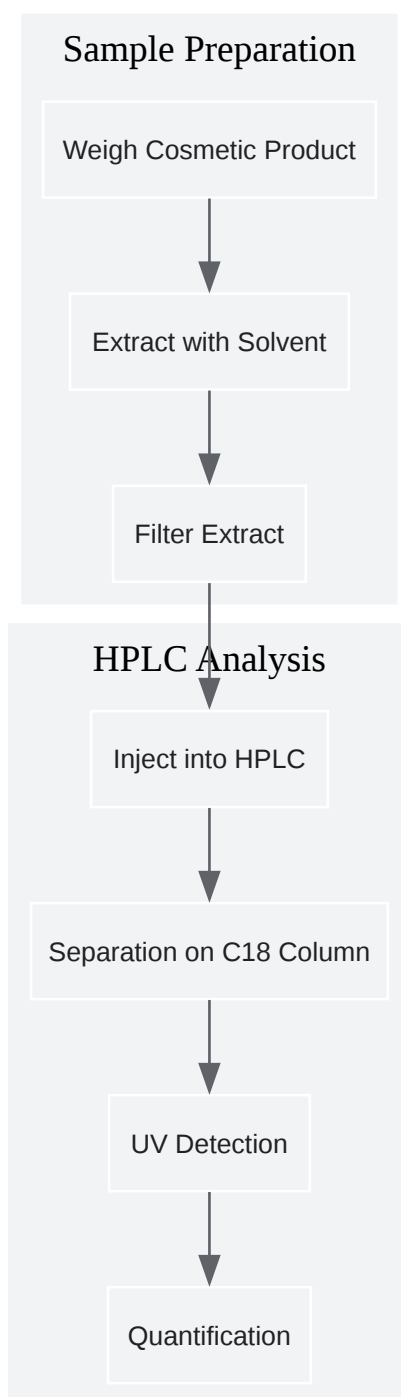
- Wash the crystals with a small amount of the cold solvent.
- Dry the crystals under vacuum to remove any residual solvent.
- The purity of the recrystallized CBM should be assessed by measuring its melting point and by analytical techniques such as HPLC.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is essential for the quality control and quantification of CBM in cosmetic products.

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typical.
 - Flow Rate: A flow rate of around 1.0 mL/min is generally appropriate.
 - Detection Wavelength: The UV detector should be set to the wavelength of maximum absorbance for CBM, which is in the UV-B range (around 300 nm).
- Sample Preparation:
 - Accurately weigh a known amount of the cosmetic product containing CBM.
 - Extract the CBM from the sample matrix using a suitable solvent in which CBM is soluble and the matrix components are minimally soluble. Sonication can aid in the extraction process.
 - Filter the extract through a 0.45 µm syringe filter to remove any particulate matter before injection into the HPLC system.

- Quantification:
 - Prepare a series of standard solutions of CBM of known concentrations.
 - Inject the standard solutions and the sample extract into the HPLC system.
 - Construct a calibration curve by plotting the peak area of the CBM standard against its concentration.
 - Determine the concentration of CBM in the sample extract from the calibration curve.



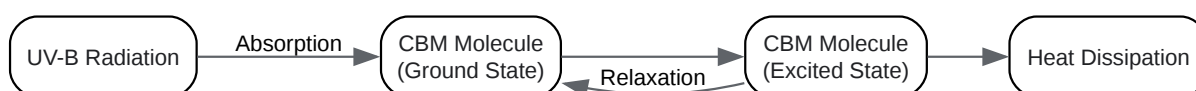
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Caption: Experimental workflow for the HPLC analysis of CBM in cosmetics.

Mechanism of Action

UV Absorption

As an organic UV filter, **Camphor benzalkonium methosulfate** protects the skin by absorbing harmful UV-B radiation. The energy from the UV photon excites electrons in the CBM molecule to a higher energy state. This absorbed energy is then dissipated as heat as the electrons return to their ground state, thus preventing the UV radiation from reaching and damaging skin cells.[3][4] The conjugated system of the camphor and benzalkonium moieties is responsible for this UV absorption.[5]

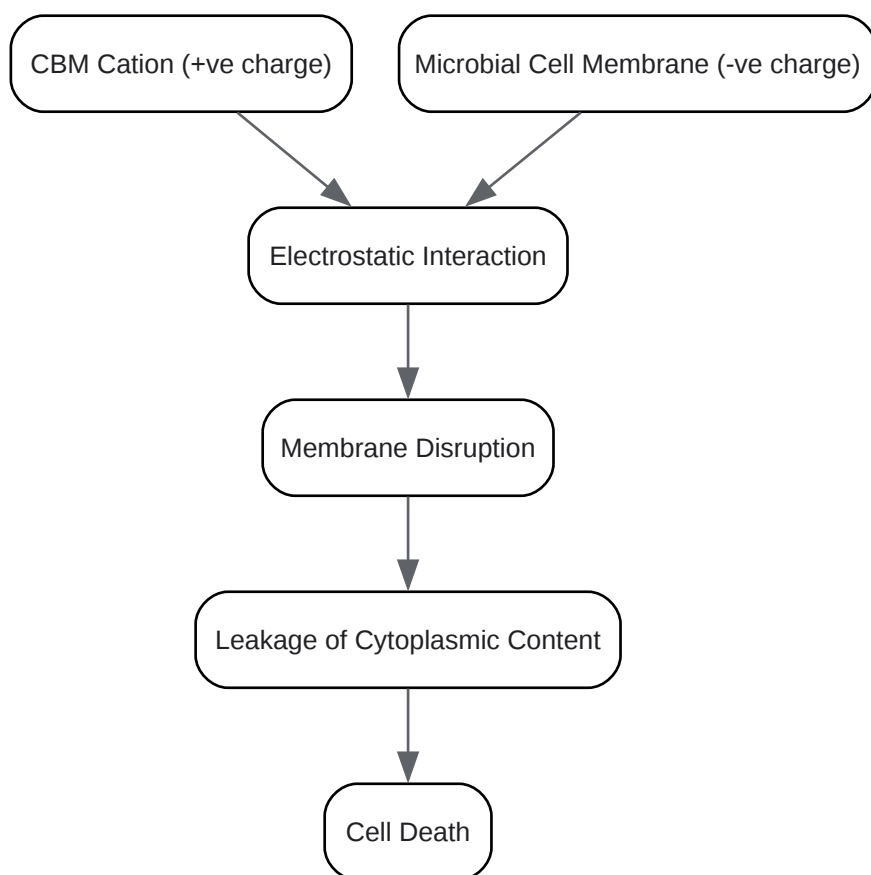


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Caption: Mechanism of UV absorption by **Camphor benzalkonium methosulfate**.

Antimicrobial Activity

The antimicrobial properties of **Camphor benzalkonium methosulfate** are attributed to its quaternary ammonium structure.[6][7] Quaternary ammonium compounds (QACs) are cationic surfactants that interact with the negatively charged components of microbial cell membranes, such as phospholipids and proteins.[8] This interaction disrupts the cell membrane's integrity, leading to the leakage of essential intracellular components and ultimately cell death.[6][8]



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Caption: Antimicrobial mechanism of the quaternary ammonium moiety in CBM.

Applications

The dual functionality of **Camphor benzalkonium methosulfate** makes it a valuable ingredient in the cosmetic and pharmaceutical industries.

- **Sunscreens and Sun Care Products:** Its primary application is as a UV-B filter in sunscreens and other products designed to protect the skin from sun damage.[3][4]
- **Antimicrobial Preservative:** It can be used as a preservative in cosmetic formulations to prevent the growth of microorganisms and extend the product's shelf life.
- **Antistatic Agent:** In hair care products, it can act as an antistatic agent.[7][9]

Safety and Regulatory Status

Camphor benzalkonium methosulfate is approved for use as a UV filter in cosmetic products in the European Union at a maximum concentration of 6%.^{[6][7]} It is generally considered safe for topical use within the approved concentration limits. However, as with any cosmetic ingredient, there is a potential for skin irritation in sensitive individuals.

Conclusion

Camphor benzalkonium methosulfate is a multifunctional ingredient with significant applications in the cosmetic and potentially pharmaceutical fields. Its ability to provide both UV protection and antimicrobial activity makes it a versatile component in a variety of formulations. This technical guide has provided a comprehensive overview of its chemical structure, properties, a plausible synthesis and purification strategy, an analytical method, and mechanisms of action. Further research into its biological interactions and potential therapeutic applications is warranted.

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